

Comprehensive ^1H NMR Analysis Guide: N-Allyl-N-isopropylamine Hydrobromide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-allyl-N-isopropylamine hydrobromide*

CAS No.: 99726-37-1

Cat. No.: B3176509

[Get Quote](#)

Executive Summary & Scientific Context

Product: **N-Allyl-N-isopropylamine Hydrobromide** CAS (Free Base): 35000-22-7 Formula:

Molecular Weight: 180.09 g/mol [1]

N-Allyl-N-isopropylamine hydrobromide is a secondary amine salt frequently utilized as a building block in the synthesis of conductive polymers, pharmaceutical intermediates, and proteomic reagents. In drug development, it serves as a precursor for constructing functionalized

-lactams and other nitrogen-heterocycles via metal-catalyzed cyclizations.

This guide provides a detailed structural verification protocol using ^1H NMR spectroscopy. Unlike simple spectral libraries, this analysis focuses on the diagnostic shifts that confirm salt formation—specifically the deshielding of

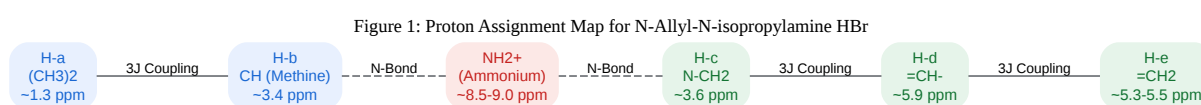
-protons adjacent to the ammonium center—and distinguishes the product from its free base and common impurities like isopropylamine or allylamine.

Structural Analysis & Assignment Logic

To accurately interpret the spectrum, we must first map the protons to their magnetic environments. The molecule consists of three distinct spin systems: the isopropyl group, the allyl group, and the ammonium protons.

Molecular Visualization

The following diagram maps the proton environments (H-a through H-e) referenced in the spectral analysis.



[Click to download full resolution via product page](#)

Caption: Logical connectivity and predicted chemical shift zones for the hydrobromide salt.

Comparative Spectral Data: Salt vs. Free Base

The most critical aspect of characterizing the hydrobromide salt is observing the "Salt Shift"—the downfield movement of protons adjacent to the nitrogen due to the positive charge of the ammonium species (

).

Predicted Chemical Shift Table (Solvent: DMSO-)

Note: DMSO-

is recommended over

for initial characterization to observe the ammonium protons, which exchange rapidly in

.

Assignment	Proton Type	Multiplicity	Free Base (ppm)	HBr Salt (ppm)	(Salt Effect)
H-a	Isopropyl	Doublet (Hz)	1.05	1.30 – 1.35	+0.25
H-b	Isopropyl	Septet	2.80	3.35 – 3.50	+0.60 (Diagnostic)
H-c	Allyl	Doublet/Multiplet	3.20	3.60 – 3.75	+0.50 (Diagnostic)
H-d	Vinyl	Multiplet	5.85	5.90 – 6.00	+0.10
H-e	Vinyl	Multiplet	5.10 – 5.20	5.30 – 5.50	+0.20
NH	Amine/Ammonium	Broad Singlet	1.20	8.50 – 9.20	+7.50 (Diagnostic)

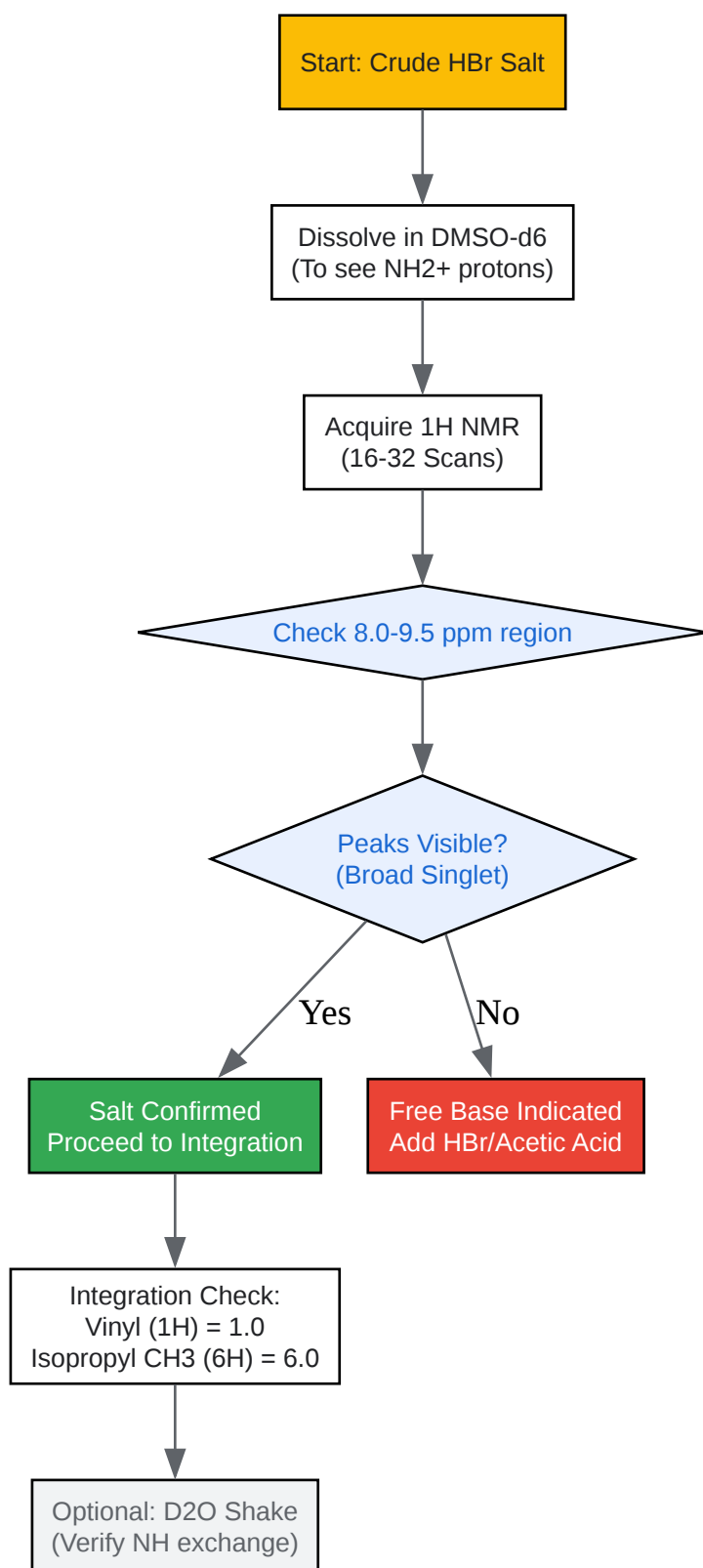
Detailed Signal Interpretation

- The Ammonium Region (8.5–9.2 ppm): In the free base, the amine proton is shielded (~1.2 ppm). Upon formation of the HBr salt, these protons become highly deshielded () and appear as a broad singlet downfield. Critical Check: If you run this in , this peak will disappear due to Deuterium exchange ().
- The -Proton Shift (3.3–3.8 ppm): The protons on the carbons directly attached to the nitrogen (H-b and H-c) experience the strongest inductive effect from the positive charge.
 - H-b (Isopropyl Methine): Shifts from ~2.8 to ~3.4 ppm.
 - H-c (Allyl Methylene): Shifts from ~3.2 to ~3.7 ppm.

- Validation: If these peaks remain upfield (<3.0 ppm), your sample has likely deprotonated or is not fully converted to the salt.
- The Allyl System (5.3–6.0 ppm): The vinyl protons (H-d, H-e) are further away from the charge center and show smaller shifts. Their complex splitting pattern (AMX spin system) remains the fingerprint for the allyl group integrity.

Experimental Protocol: Self-Validating Workflow

To ensure scientific rigor, follow this step-by-step protocol designed to validate the salt formation and purity.



[Click to download full resolution via product page](#)

Caption: Decision tree for validating salt formation via NMR.

Sample Preparation

- Solvent Choice: Use DMSO-

(99.9% D) for the primary spectrum.

- Reasoning: DMSO prevents rapid proton exchange, allowing observation of the ammonium (

) protons. It also solubilizes polar salts effectively.

- Alternative:

is excellent for solubility but will erase the NH signals and slightly shift alkyl peaks upfield due to solvent polarity differences.

- Concentration: 10–15 mg of sample in 0.6 mL solvent.
- Reference: Tetramethylsilane (TMS) at 0.00 ppm or residual DMSO pentet at 2.50 ppm.

Integration Ratios (Quality Control)

Set the integral of the single vinyl methine proton (H-d at ~5.9 ppm) to 1.00.

- H-e (Vinyl Terminus): Should integrate to 2.0 (Acceptable: 1.9–2.1).
- H-c (Allyl Methylene): Should integrate to 2.0.
- H-b (Isopropyl Methine): Should integrate to 1.0.
- H-a (Isopropyl Methyls): Should integrate to 6.0.
- NH Protons: Should integrate to 2.0 (often broad and under-integrated; 1.5–2.0 is acceptable).

Comparison with Alternatives

When identifying this compound, researchers often encounter structurally similar contaminants.

Feature	N-Allyl-N-isopropylamine HBr	Isopropylamine HBr (Impurity)	Allylamine HBr (Impurity)
Key Signals	Contains BOTH Isopropyl (doublet + septet) AND Allyl (multiplets) signals.	Missing Allyl signals (5.0–6.0 ppm).	Missing Isopropyl signals (1.3 ppm doublet).
Ratio	1 Allyl group : 1 Isopropyl group	Only Isopropyl	Only Allyl
Complexity	High (Overlapping spin systems)	Low (Simple splitting)	Medium

Advantages of ¹H NMR for this Analysis:

- Definitive ID: Unlike IR (which shows broad NH stretches for all salts), NMR quantitatively confirms the 1:1 ratio of allyl to isopropyl groups.
- Purity Check: Instantly detects residual free amine (via chemical shift position) or trapped solvent.

References

- General NMR Shift Predictions & Salt Effects
 - Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons.[2] (Standard reference for amine vs. ammonium shifts).
 - Correlation of ¹H Chemical Shifts with Environment.[3] Chemistry LibreTexts. [Link](#)
- Compound Specific Data (Free Base)
 - National Institute of Standards and Technology (NIST). Isopropylamine, n-allyl- (CAS 35000-22-7).[4][5][6][7] NIST Chemistry WebBook, SRD 69. [Link](#)
 - Sigma-Aldrich. N-Allyl-N-isopropylamine Product Information.[1][4][6][Link](#)

- Experimental Validation of Amine Salts
 - Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997). NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. J. Org. Chem., 62(21), 7512–7515. (Crucial for identifying solvent peaks in DMSO/D2O). [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. N-Allyl-N-isopropylamine hydrobromide | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- [2. spectrabase.com \[spectrabase.com\]](#)
- [3. che.hw.ac.uk \[che.hw.ac.uk\]](#)
- [4. N-allyl-N-isopropylamine | CAS 35000-22-7 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- [5. Isopropylamine, n-allyl-, \[webbook.nist.gov\]](#)
- [6. CAS 35000-22-7 | N-Allyl-N-isopropylamine hydrobromide, - Howei - Life Science Product & Service Solutions Provider \[howeipharm.com\]](#)
- [7. calpaclab.com \[calpaclab.com\]](#)
- To cite this document: BenchChem. [Comprehensive 1H NMR Analysis Guide: N-Allyl-N-isopropylamine Hydrobromide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3176509/docs#comprehensive-1h-nmr-analysis-guide-n-allyl-n-isopropylamine-hydrobromide\]](https://www.benchchem.com/product/b3176509/docs#comprehensive-1h-nmr-analysis-guide-n-allyl-n-isopropylamine-hydrobromide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)